

Feedstock Sources and Production Pathways

Author: Smolecule Technical Support Team. **Date:** February 2026

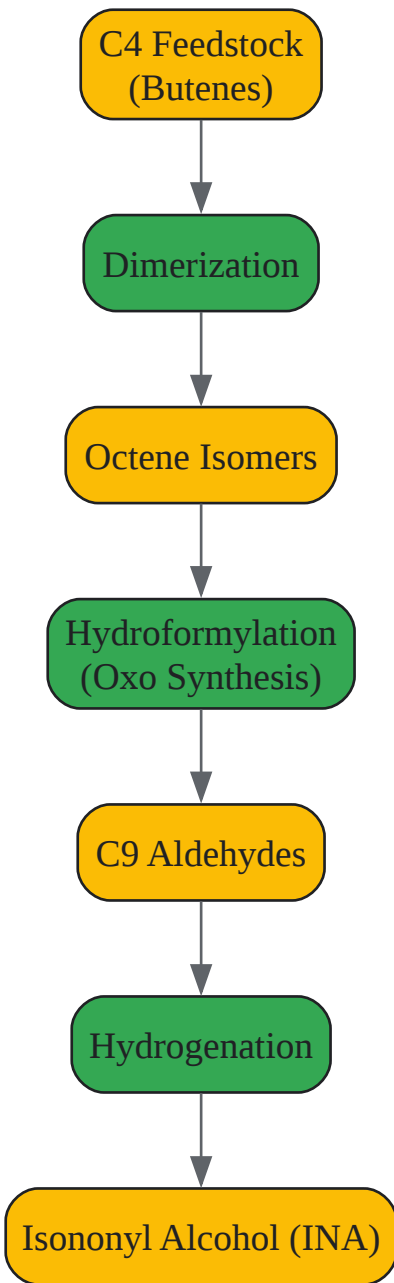
Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

Get Quote

Isononyl alcohol (INA) is predominantly derived from **petrochemical feedstocks**, specifically **C4 hydrocarbons** [1] [2]. The production process involves several catalytic steps, beginning with the dimerization of C4 olefins. The following diagram illustrates the primary production pathway:



[Click to download full resolution via product page](#)

*Diagram of **Isononyl Alcohol** Production from C4 Feedstock*

The two main industrial processes are:

- **C4 Chemicals Process:** This route involves the hydroformylation of octenes, which are produced from the dimerization of butenes [3] [4] [2].
- **ExxonMobil Process:** This is a proprietary method based on the oligomerization of butenes [4].

Market Data and Process Segmentation

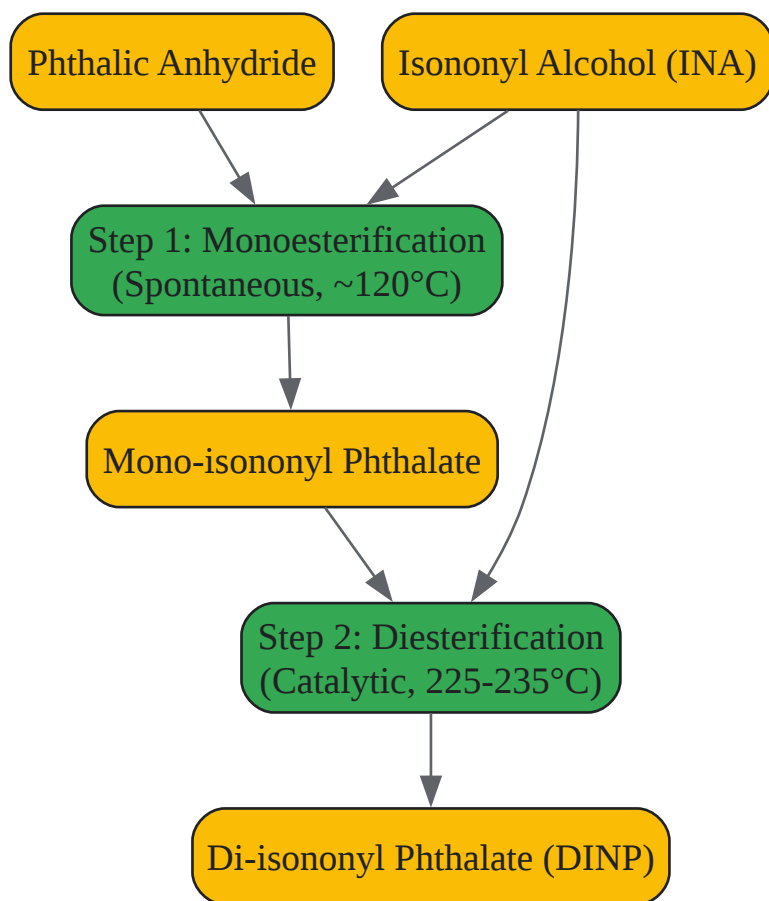
Market analysis further segments the industry based on these production processes and the resulting purity of the final product.

Table 1: Market Segmentation of Isononyl Alcohol by Process and Purity

Segmentation Type	Category	Description & Significance
By Process Type [4]	C4 Chemicals Process	A primary production method involving hydrogenation of butadiene from C4 fractionation; cost-effective and scalable [4].
	ExxonMobil Process	An innovative process based on butenes oligomerization; known for high efficiency and quality [4].
By Purity Grade [3]	Up to 98%	A technical grade suitable for various industrial applications.
	Above 98%	The dominant grade (84.9% market share); essential for sensitive applications like plasticizers, lubricants, and cosmetics where impurities can compromise quality and safety [3].

Key Industrial Application: DINP Synthesis

The primary use of **isononyl alcohol** (accounting for over 68% of its market [3]) is in the synthesis of the plasticizer **Di-isononyl Phthalate (DINP)** [5] [3] [4]. The following diagram and protocol detail this key industrial reaction.



[Click to download full resolution via product page](#)

*Diagram of DINP Synthesis from **Isononyl Alcohol***

Industrial Synthesis Protocol for DINP [5]:

- **Monoesterification:** Charge a reaction vessel with 1 part phthalic anhydride and 3-4 parts **isononyl alcohol** (molar excess). Heat with stirring; the monoester forms spontaneously around 120°C.
- **Catalyst Addition:** At 150–180°C, add a solid titanium-based catalyst (e.g., tetra-isopropyl titanate) at 0.001–0.002 parts by weight relative to reactants.
- **Diesterification:** Raise the temperature to 225–235°C and maintain for 2–3 hours to ensure complete conversion to DINP.
- **Purification:** Cool to 190–195°C and remove excess alcohol via vacuum distillation. The crude DINP is then decolorized (e.g., with activated carbon) and filtered.

This method, using a titanium-based catalyst, is noted for its high conversion rate (>99%), excellent color stability, and reduced environmental impact [5].

Emerging Trends and Alternative Feedstocks

The industry is evolving in response to environmental concerns and regulatory pressures.

- **Shift to Non-Phthalate Plasticizers: Isononyl alcohol** is increasingly used to produce non-phthalate plasticizers like **DINCH** (Diisononyl Cyclohexane-1,2-dicarboxylate), which is preferred for sensitive applications such as medical devices, toys, and food packaging [3] [4].
- **Development of Bio-based Alternatives:** A key emerging trend is the exploration of **bio-based feedstocks** [6] [4]. This involves using renewable olefins derived from sources like plant-based oils or biomass, aiming to reduce the carbon footprint of INA production [7] [4]. Some companies have announced pilot plants for bio-derived olefin precursors [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. C4 Chemicals Process Isononyl in the Real World: 5 Uses... Alcohol [linkedin.com]
2. C4 Chemicals Process Isononyl Market Size, Competitive... Alcohol [verifiedmarketreports.com]
3. Market Size, Share | CAGR of 4.4% Isononyl Alcohol [market.us]
4. Market Size & Share [2034] Isononyl Alcohol [marketgrowthreports.com]
5. How Plasticizer DINP is made? BASTONE, A Leading Manufacturer In... [bastone-plastics.com]
6. Market - Global Forecast Isononyl -2032 Alcohol 2025 [researchandmarkets.com]
7. Europe Isononyl Market Alcohol Company Overview, Recent... 2025 [linkedin.com]

To cite this document: Smolecule. [Feedstock Sources and Production Pathways]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b602932#isononyl-alcohol-feedstock-sources>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com